

Fenoxycarb: A Technical Guide to Solubility and Stability in Diverse Solvent Systems

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Compound of Interest

Compound Name: Fenoxycarb

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This in-depth technical guide provides a comprehensive overview of the solubility and stability characteristics of **Fenoxycarb**, a carbamate insect growth regulator. Understanding these properties is critical for the development of effective formulations, the assessment of environmental fate, and the design of analytical methodologies. This document synthesizes available data on **Fenoxycarb**'s behavior in various solvents and under different environmental conditions, presenting it in a clear and accessible format for researchers and professionals in the field.

Solubility Profile of Fenoxycarb

Fenoxycarb exhibits a wide range of solubility depending on the polarity of the solvent. It is generally characterized by high solubility in most organic solvents and low solubility in water.

Quantitative Solubility Data

The solubility of **Fenoxycarb** in various solvents at specified temperatures is summarized in the tables below. This data is essential for formulation development, enabling the selection of appropriate solvent systems to achieve desired concentrations.

Table 1: Solubility of **Fenoxycarb** in Organic Solvents at 25°C

Solvent	Solubility (g/L)
Acetone	770
Toluene	630
Ethanol	510
n-Octanol	130
n-Hexane	5.3 ^[1]

Table 2: Solubility of **Fenoxycarb** in Water

Temperature (°C)	Solubility
20	6.00 mg/L ^[1]
23	5.76 ppm ^[1]

A study by Bogdan, et al. (2013) provides more granular data on the solubility of **Fenoxycarb** in several organic solvents across a range of temperatures, presented as mole fractions. This detailed information is valuable for thermodynamic modeling and understanding the dissolution behavior of the compound.

Stability of Fenoxycarb

The stability of **Fenoxycarb** is influenced by factors such as pH, temperature, and exposure to light. A thorough understanding of its degradation kinetics is crucial for predicting its persistence in formulations and the environment.

Hydrolytic Stability

Fenoxycarb is notably stable to hydrolysis across a range of pH values. Slight hydrolysis has been observed at elevated temperatures over extended periods, but overall, hydrolysis is not a major degradation pathway.

Table 3: Hydrolytic Half-life of **Fenoxycarb** in Aqueous Buffer

pH	Half-life (days)
5	1,406
7	3,136
9	4,101

Photolytic Stability

In contrast to its hydrolytic stability, **Fenoxycarb** is susceptible to photodegradation, particularly in aqueous environments. The presence of sunlight can significantly accelerate its breakdown.

Table 4: Photolytic Half-life of **Fenoxycarb**

Medium	Condition	Half-life
Pure and Natural Water	Sunlight	~5 hours
Aqueous Buffer (pH 7)	Artificial Sunlight (25°C)	18-23 days

Stability in Soil

In the soil environment, the degradation of **Fenoxycarb** is a more complex process, often following biphasic kinetics. This indicates an initial rapid degradation phase followed by a slower secondary phase.

Table 5: Degradation Half-life of **Fenoxycarb** in Soil

Condition	Kinetic Phase	Half-life
Aerobic	Primary	6.7 hours
Secondary	8.2 months	
Anaerobic	Primary	16 days
Field Dissipation	Overall	14-45 days

Experimental Protocols

Accurate determination of solubility and stability requires robust analytical methodologies. The following sections outline the typical experimental approaches cited in the literature.

Solubility Determination (Gravimetric Method)

A commonly employed and accurate method for determining solubility is a modified gravimetric technique.

- **Sample Preparation:** An excess amount of solid **Fenoxycarb** is added to the solvent of interest in a sealed vial.
- **Equilibration:** The vials are placed in a temperature-controlled water bath and agitated using a magnetic stirrer for a sufficient duration (e.g., 12 hours) to ensure equilibrium is reached. To confirm equilibrium, a parallel experiment approaching saturation from a supersaturated state can be performed.
- **Sampling:** A known volume of the saturated solution is carefully withdrawn using a heated syringe fitted with a filter to prevent the transfer of undissolved solids.
- **Solvent Evaporation:** The solvent is evaporated from the collected sample under controlled conditions (e.g., in a vacuum oven at a specified temperature).
- **Gravimetric Analysis:** The mass of the remaining **Fenoxycarb** residue is determined using an analytical balance.
- **Calculation:** The solubility is calculated based on the mass of the residue and the initial volume of the solution.

Stability Assessment (HPLC-UVD/MS)

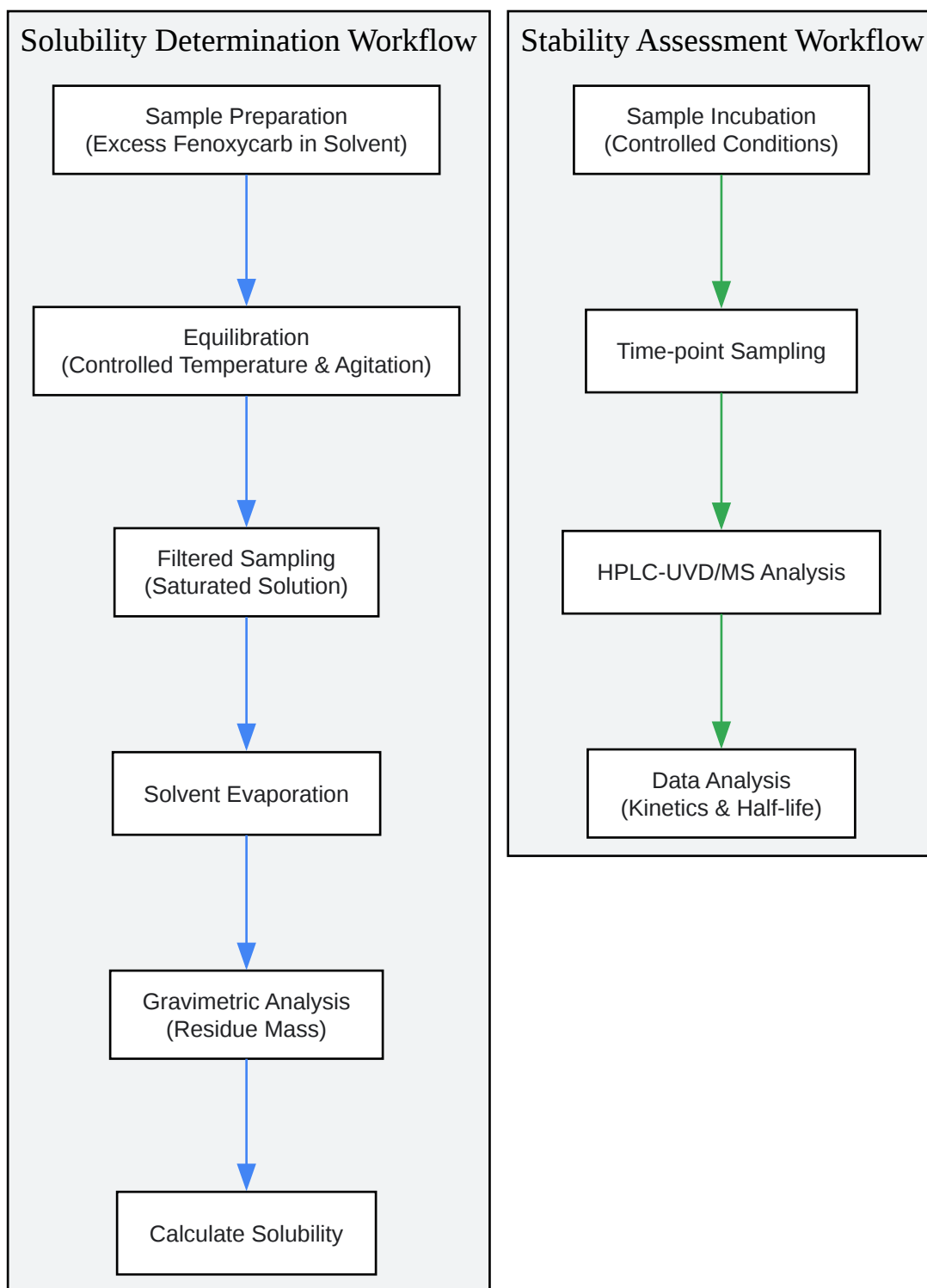
High-Performance Liquid Chromatography (HPLC) coupled with an Ultraviolet (UV) detector and a Mass Spectrometer (MS) is a powerful technique for stability studies.

- **Sample Incubation:** Solutions of **Fenoxycarb** in the desired solvent or medium (e.g., aqueous buffers of different pH) are prepared and stored under controlled conditions (e.g., specific temperature, light exposure).

- **Time-point Sampling:** Aliquots of the solutions are collected at predetermined time intervals.
- **Sample Preparation for Analysis:** The collected samples may require dilution or extraction depending on the initial concentration and matrix.
- **HPLC Analysis:** The samples are injected into an HPLC system equipped with a suitable column (e.g., C8 or C18 reversed-phase). The mobile phase composition is optimized to achieve good separation of **Fenoxycarb** from any potential degradation products.
- **Detection and Quantification:** The concentration of **Fenoxycarb** at each time point is determined using a UV detector at an appropriate wavelength. The identity of the parent compound and any major degradants can be confirmed using a mass spectrometer.
- **Data Analysis:** The concentration of **Fenoxycarb** is plotted against time, and the degradation kinetics (e.g., first-order, second-order) and half-life are calculated.

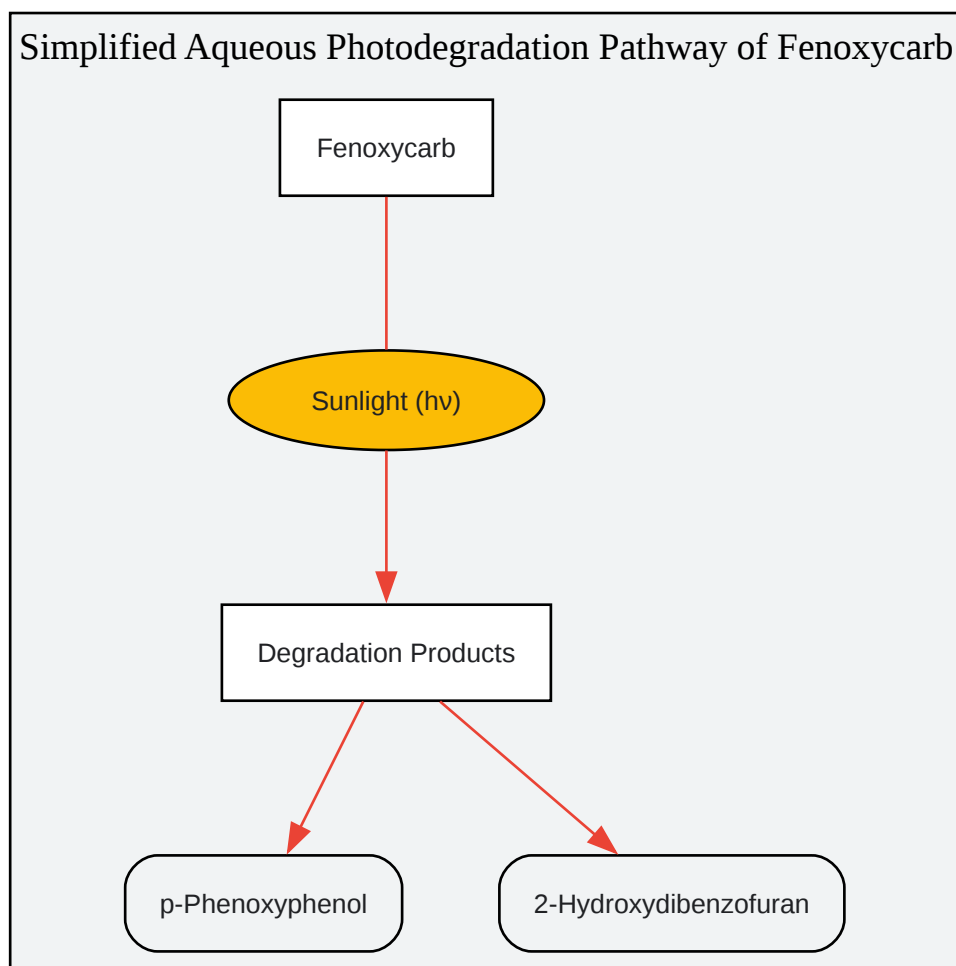
Visualizations

The following diagrams illustrate key experimental workflows and degradation pathways for **Fenoxycarb**.



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Caption: Experimental workflows for determining **Fenoxycarb** solubility and stability.



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References

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